

5-Nitrothiophene-2-carboxylic Acid: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 5-Nitrothiophene-2-carboxylic acid

Cat. No.: B180939

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **5-Nitrothiophene-2-carboxylic acid**. The information is intended to assist researchers, scientists, and drug development professionals in ensuring the integrity and reliability of this compound in their work. While specific quantitative stability studies on this molecule are not extensively available in published literature, this guide synthesizes known properties, safety data, and established principles of stability testing for nitroaromatic compounds to provide a robust framework for its handling and storage.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Nitrothiophene-2-carboxylic acid** is presented below. These parameters are fundamental to understanding its chemical behavior and stability profile.

Property	Value	Reference(s)
Chemical Formula	<chem>C5H3NO4S</chem>	[1]
Molar Mass	173.15 g/mol	[1]
Appearance	Yellow to light brown solid	[1]
Melting Point	182 - 186 °C	[1]
Solubility in Water	Insoluble	[1]
Solubility (Organic)	Soluble in DMSO, DMF	[1]
pKa	~2.4 (carboxylic acid group)	[1]

Stability Profile

5-Nitrothiophene-2-carboxylic acid is generally stable under standard laboratory conditions. [1] However, its stability is influenced by several factors, including temperature, light, and the presence of incompatible substances. As a nitroaromatic compound, it warrants careful handling to prevent degradation.

General Stability

The compound is described as stable under normal conditions but may undergo decomposition when exposed to heat or strong oxidizing agents.[1] The nitro group and the thiophene ring are susceptible to chemical transformations under stress conditions.

Incompatible Materials

To maintain the integrity of the compound, direct contact with the following substances should be avoided:

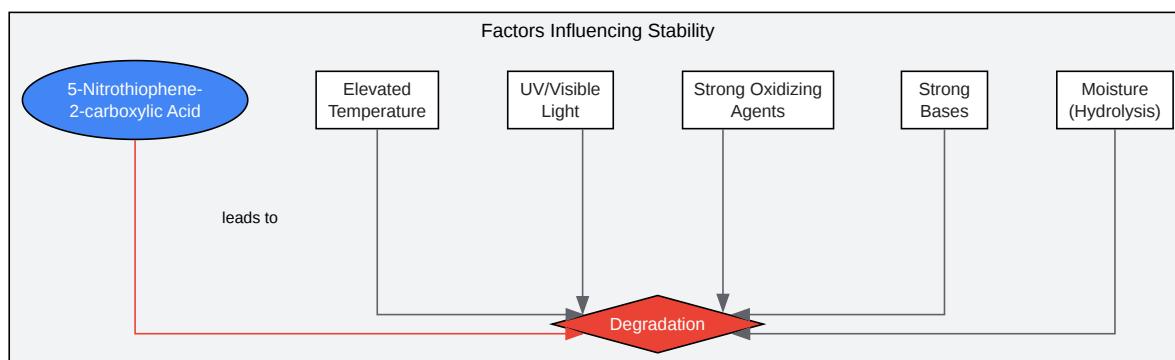
- **Strong Oxidizing Agents:** These can react with the thiophene ring and the nitro group, leading to degradation.
- **Strong Bases:** As a carboxylic acid, it will react with bases.[1] Aromatic nitro compounds can also undergo vigorous reactions with bases.

Hazardous Decomposition Products

Upon combustion or thermal decomposition, **5-Nitrothiophene-2-carboxylic acid** may produce hazardous gases, including:

- Carbon monoxide (CO) and Carbon dioxide (CO₂)
- Nitrogen oxides (NO_x)
- Sulfur oxides (SO_x)^[2]

The diagram below illustrates the key factors that can influence the stability of **5-Nitrothiophene-2-carboxylic acid**.



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Caption: Factors leading to the degradation of the compound.

Storage and Handling Guidelines

Proper storage and handling are critical to prevent degradation and ensure the safety of personnel. The following conditions are recommended based on available safety data sheets.

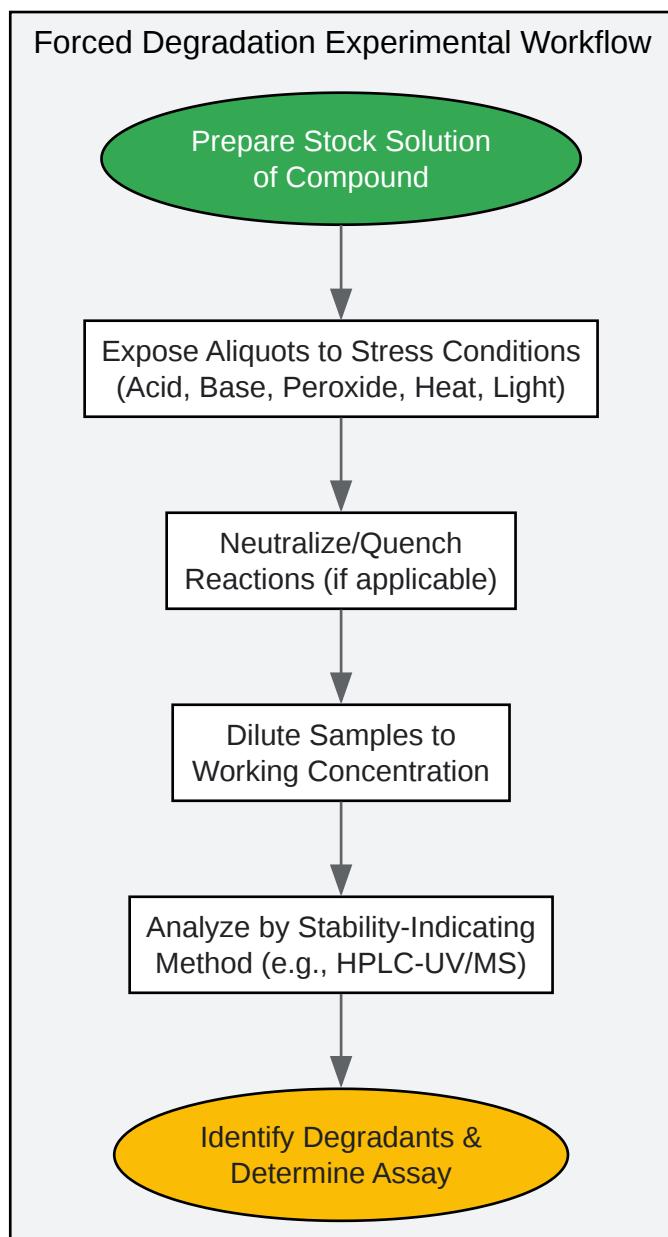
[1][2]

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place.	To prevent thermal decomposition.
Light	Keep away from direct sunlight.	To prevent photochemical degradation.
Atmosphere	Store in a well-ventilated area.	To ensure a safe work environment.
Container	Keep in a tightly sealed container.	To prevent moisture absorption and contact with air. ^[1]
Separation	Segregate from incompatible substances (strong oxidizing agents, bases).	To avoid chemical reactions and degradation. ^[1]

Forced Degradation Studies: An Exemplary Approach

Forced degradation studies are essential in drug development to understand degradation pathways and to develop stability-indicating analytical methods. While specific forced degradation data for **5-Nitrothiophene-2-carboxylic acid** is not readily available, this section provides a detailed, exemplary protocol based on ICH guidelines. This protocol can be adapted to evaluate the intrinsic stability of the molecule.

The workflow for conducting a forced degradation study is outlined in the diagram below.



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Caption: A typical workflow for a forced degradation study.

Illustrative Experimental Protocol

Objective: To investigate the degradation of **5-Nitrothiophene-2-carboxylic acid** under various stress conditions and to facilitate the development of a stability-indicating method.

Materials:

- **5-Nitrothiophene-2-carboxylic acid**
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H₂O₂), 3% and 30%
- HPLC system with UV or PDA detector, and preferably a Mass Spectrometer (MS)
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **5-Nitrothiophene-2-carboxylic acid** (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Acid Hydrolysis:
 - Mix an aliquot of the stock solution with 0.1 N HCl.
 - Heat the solution (e.g., at 60°C) for a specified period (e.g., 2, 8, 24 hours).
 - After heating, cool the solution to room temperature and neutralize with an equivalent amount of 0.1 N NaOH.
 - Dilute to the final concentration with the mobile phase for analysis.
 - Note: If no degradation is observed, a stronger acid (1 N HCl) and higher temperature may be used.
- Base Hydrolysis:

- Mix an aliquot of the stock solution with 0.1 N NaOH.
- Keep the solution at room temperature for a specified period.
- Neutralize with an equivalent amount of 0.1 N HCl.
- Dilute to the final concentration for analysis.
- Note: Due to the acidic nature of the molecule and the potential reactivity of nitroaromatics with bases, milder conditions should be attempted first.

- Oxidative Degradation:
 - Mix an aliquot of the stock solution with 3% H₂O₂.
 - Keep the solution at room temperature, protected from light, for a specified period.
 - Dilute for analysis.
 - Note: If no degradation is seen, 30% H₂O₂ can be used.
- Thermal Degradation (Solid State):
 - Place a known amount of the solid compound in an oven (e.g., at 70°C) for a set duration.
 - Periodically withdraw samples, dissolve in solvent, and analyze.
- Photolytic Degradation:
 - Expose the stock solution in a chemically inert, transparent container to a light source in a photostability chamber.
 - The exposure should be not less than 1.2 million lux hours and 200 watt hours/square meter (as per ICH Q1B guidelines).
 - Simultaneously, keep a control sample, wrapped in aluminum foil to protect it from light, under the same temperature conditions.
 - Analyze both the exposed and control samples.

Data Presentation (Hypothetical)

The results of such a study should be summarized in a table to clearly indicate the extent of degradation under each condition.

Stress Condition	Reagent/Condition	Duration	Temperature	% Degradation (Illustrative)	Number of Degradants (Illustrative)
Acid Hydrolysis	0.1 N HCl	24 hours	60°C	8%	1
Base Hydrolysis	0.1 N NaOH	8 hours	Room Temp	15%	2
Oxidation	3% H ₂ O ₂	24 hours	Room Temp	12%	2
Thermal (Solid)	-	48 hours	70°C	5%	1
Photolytic	1.2 million lux hrs	-	25°C	18%	3

Disclaimer: The percentage degradation and number of degradants are illustrative and not based on experimental data for this specific compound. The goal of a forced degradation study is typically to achieve 5-20% degradation to ensure that the analytical method can detect and resolve degradation products.

Conclusion

While **5-Nitrothiophene-2-carboxylic acid** is stable under recommended storage conditions, it is susceptible to degradation from heat, light, strong oxidizing agents, and strong bases. For researchers and developers, it is crucial to adhere to the storage guidelines outlined in this document to maintain the compound's purity and integrity. When developing formulations or new applications, conducting forced degradation studies using a systematic approach, such as the exemplary protocol provided, is essential to understand its stability profile and to develop validated, stability-indicating analytical methods.

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- To cite this document: BenchChem. [5-Nitrothiophene-2-carboxylic Acid: A Technical Guide to Stability and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b180939#5-nitrothiophene-2-carboxylic-acid-stability-and-storage-conditions>]

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